

Comparison of Analytical Methods & Greenness Assessments

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Compound Focus: Sulfaquinoxaline

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The table below compares two recently developed methods for determining **Sulfaquinoxaline** (SUL), highlighting their key parameters and greenness assessment results.

Feature	Method 1: UPLC-MS/MS for Tissue Residues [1] [2]	Method 2: HPLC-UV for Veterinary Formulations [3] [4]
Analytical Technique	Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)	High-Performance Liquid Chromatography with UV detection (HPLC-UV)
Application Matrix	Chicken tissues (breast, thigh, liver)	Veterinary powder formulations
Analytes	Sulfaquinoxaline (SQX), Sulfadimidine (SDM), Diaveridine (DVR), Vitamin K3 (VK3)	Sulfaquinoxaline (SUL), Amprolium (AMP), Diaveridine (DIV), Vitamin K3 (VIT K3)
Key Greenness Assessment Tools	Analytical Eco-Scale (AES), AGREE, AGREEprep, EVG Framework [1] [2]	Analytical Eco-Scale (AES), AGREE, GAPI, BAGI, RGB (Whiteness) [3] [4]

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Reported Greenness Outcome	The method was evaluated as "green" based on the Analytical Eco-Scale and the AGREE/AGREEprep tools [1] [2].	The method was found to have an excellent green profile and high whiteness score , indicating it is environmentally sustainable and practical [3] [4].

Detailed Experimental Protocols

Here is a detailed breakdown of the key experiments and methodologies cited in the comparison table.

UPLC-MS/MS Method for Tissue Residues [1] [2]

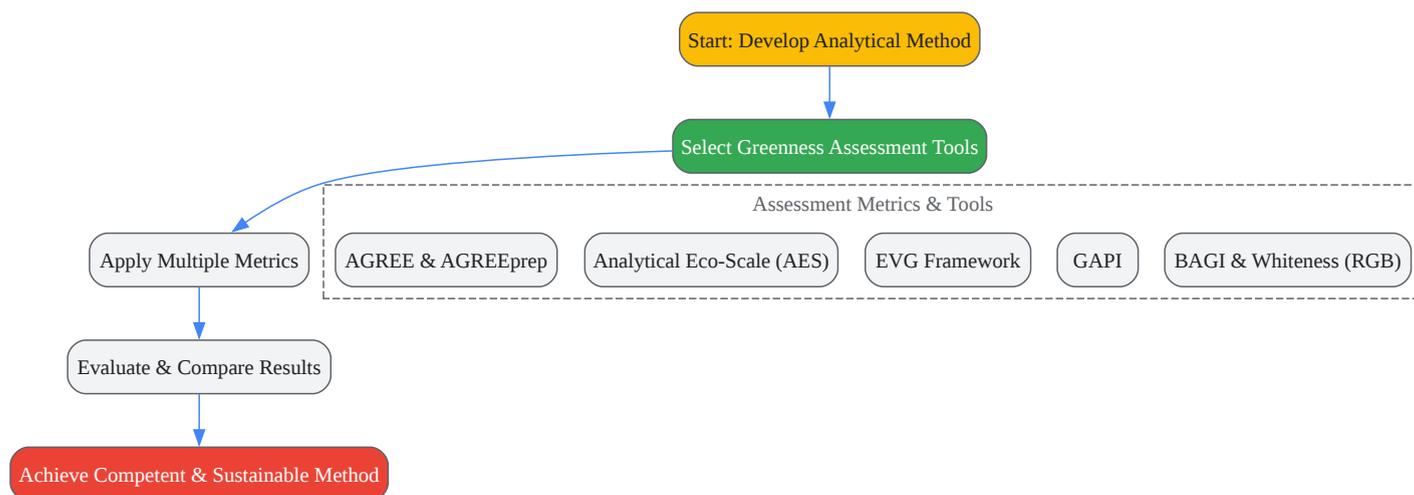
- **Sample Preparation & Extraction:**
 - **Matrix:** Chicken breast, thigh, and liver tissues.
 - **Extraction Solvent:** A mixture of **acetonitrile and methanol (49.8:50.2 v/v)**.
 - **Optimization:** The extraction solvent ratio was optimized using **Response Surface Methodology (RSM)** with an I-optimal design to achieve maximum recovery efficiency [1] [2].
- **Instrumental Analysis:**
 - **Chromatography:**
 - **Column:** Agilent Poroshell 120 ECC18.
 - **Mobile Phase:** Acetonitrile and distilled water with 0.1% formic acid (85:15 v/v).
 - **Flow Rate:** 0.6 mL/min [1] [2].
 - **Detection:** Tandem Mass Spectrometry (MS/MS).
- **Validation & Application:**
 - The method was validated according to the **FDA bioanalytical method validation protocol**. The calibration range for SUL was 50–1000 µg/Kg [1].
 - It was applied as a "decline curve study" to determine the withdrawal period for poultry. It was found that a minimum of **7 days** is required after the last dose for drug levels to fall below the Maximum Residue Limit (MRL) in tissues [1] [2].

HPLC-UV Method for Veterinary Formulations [3] [4]

- **Sample Preparation:**
 - **Matrix:** Veterinary powder formulation.
 - **Procedure:** The powder was dissolved in a diluent of **90% acetonitrile in water** to prepare stock and working standard solutions [4].
- **Instrumental Analysis:**
 - **Chromatography:**
 - **Column:** Supelcosil C18 column.
 - **Mobile Phase:** 0.05 M KH₂PO₄ (Potassium dihydrogen phosphate) and acetonitrile in a ratio of 80:20 (v/v).
 - **Flow Rate:** 2.0 mL/min.
 - **Detection:** UV at 260 nm [3] [4].
- **Validation & Greenness Assessment:**
 - The method was validated per **ICH guidelines** and was linear for SUL in the range of 20.0–60.0 µg mL⁻¹ [3] [4].
 - It was also developed as a **stability-indicating method**, meaning it can accurately measure the active drugs even in the presence of their degradation products, which is crucial for assessing shelf-life [3] [4].

Greenness Assessment Workflow

The following diagram illustrates the logical workflow for applying the combined greenness assessment framework as demonstrated in the research.



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The **Efficient-Valid-Green (EVG) framework** is a three-pillar approach used to evaluate the overall competence of an analytical study. It aims to find a balance between:

- **Efficiency:** High-throughput analysis and optimal resource use.
- **Validation:** Meeting regulatory standards for accuracy, precision, etc.
- **Greenness:** Minimizing environmental and safety impacts [1] [2].

The outcome of this integrated evaluation is often represented visually using a **radar chart** to show the balance point between these three pillars [2].

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References

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